

Essential Safety and Logistics for Handling Indocyanine Green (ICG)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Indocyanine Green

Cat. No.: B1671883

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals: A Guide to Safe and Effective ICG Handling, from Operation to Disposal.

Indocyanine Green (ICG) is a fluorescent dye with broad applications in medical diagnostics and research. While generally considered to have a low hazard profile, proper handling and disposal are crucial to ensure personnel safety and maintain experimental integrity. This guide provides essential, immediate safety protocols, operational plans, and disposal procedures for laboratory professionals working with ICG.

Hazard Identification and Personal Protective Equipment (PPE)

ICG is classified as causing skin irritation, serious eye irritation, and potential respiratory irritation.^[1] Therefore, adherence to appropriate PPE protocols is mandatory.

Recommended Personal Protective Equipment:

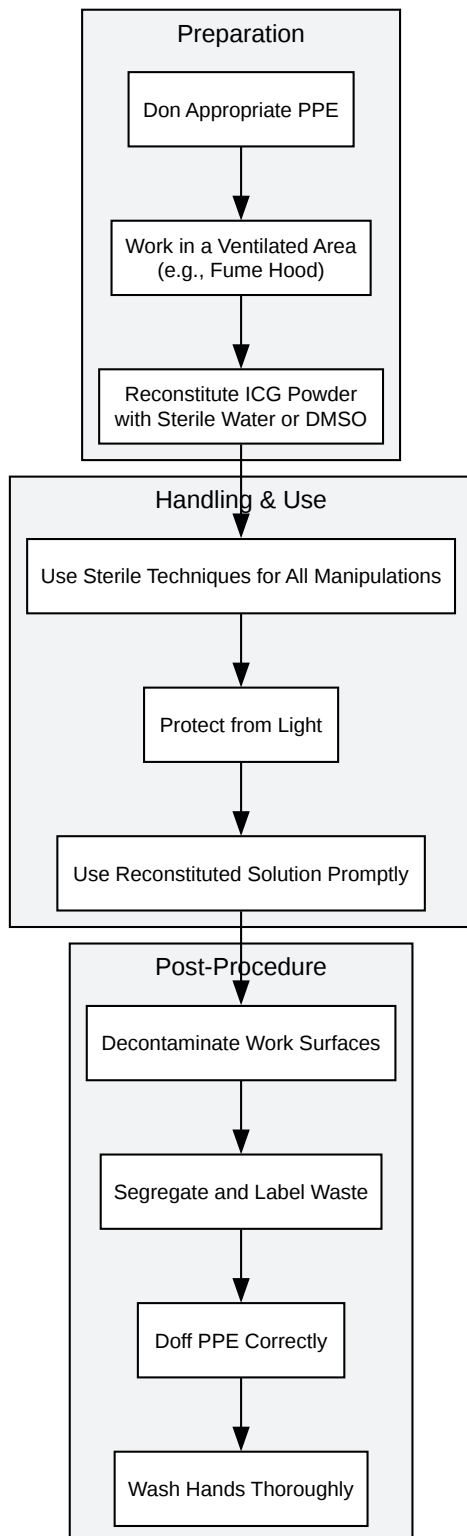
PPE Category	Specification	Rationale
Eye/Face Protection	Safety goggles with side shields or a face shield.	Protects against splashes of ICG solutions and airborne dust particles that can cause serious eye irritation. ^[1]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile). Protective clothing, such as a lab coat.	Prevents skin contact, which can cause irritation. ^[1] Regular inspection of gloves for any signs of degradation or perforation is crucial.
Respiratory Protection	NIOSH-approved particulate respirator (e.g., N95) or higher.	Required when handling ICG powder or when there is a potential for aerosol generation to prevent respiratory tract irritation. ^[1]

Operational Plan: From Preparation to Handling

Safe handling of ICG involves a systematic approach from preparation to use. Following these steps will minimize exposure risks and ensure the stability of the dye.

Workflow for Safe Handling of **Indocyanine Green**

ICG Safe Handling Workflow



[Click to download full resolution via product page](#)

A step-by-step workflow for the safe handling of **Indocyanine Green** in a laboratory setting.

Experimental Protocol: Reconstitution of ICG

A common procedure in many experimental settings is the reconstitution of lyophilized ICG powder.

- **Preparation:** Ensure all necessary materials are within a clean and decontaminated workspace, preferably a chemical fume hood. Don all required PPE.
- **Reconstitution:** Under sterile conditions, use a sterile syringe to add the appropriate volume of sterile water or Dimethyl Sulfoxide (DMSO) to the vial containing the ICG powder.^[2]
- **Dissolution:** Gently swirl the vial to dissolve the powder completely. Avoid vigorous shaking to prevent foaming.
- **Inspection:** Visually inspect the solution for any particulate matter. If a precipitate is present, the solution should be discarded.
- **Light Protection:** Once reconstituted, protect the ICG solution from light by wrapping the vial in aluminum foil or using an amber tube.
- **Usage:** Use the reconstituted ICG solution promptly, as it is unstable in aqueous solutions. It is recommended to use it within 6 hours of preparation.

Quantitative Data: Stability and Glove Performance

While specific occupational exposure limits for ICG have not been established, understanding its stability and the protective capabilities of gloves against its common solvents is critical for risk assessment.

Stability of Aqueous Indocyanine Green Solutions

Condition	Stability Duration	Notes
Reconstituted with sterile water, used within 6 hours	Recommended	Per manufacturer's instructions for clinical use.

Glove Breakthrough Times for Common ICG Solvents

Direct breakthrough time data for ICG is not readily available. However, data for common solvents like DMSO is crucial for selecting appropriate hand protection.

Glove Material	Thickness	Chemical	Breakthrough Time (minutes)
Nitrile	Not Specified	Dimethyl Sulfoxide (DMSO)	>480
Neoprene	Not Specified	Dimethyl Sulfoxide (DMSO)	>480
Butyl Rubber	Not Specified	Dimethyl Sulfoxide (DMSO)	>480

Note: This data is for pure DMSO and may not reflect the performance with ICG solutions. It is crucial to consult the glove manufacturer's specific chemical resistance data.

Disposal Plan: Managing ICG Waste

Proper segregation and disposal of ICG waste are essential to prevent environmental contamination and ensure regulatory compliance. ICG waste should be treated as hazardous chemical waste.

Step-by-Step Disposal Protocol:

- Segregation:
 - Liquid Waste: Collect all aqueous and organic solutions containing ICG in a dedicated, clearly labeled, and leak-proof hazardous waste container. Do not mix with other waste streams unless permitted by your institution's Environmental Health and Safety (EHS) department.
 - Solid Waste: Dispose of all ICG-contaminated items, including gloves, pipette tips, vials, and absorbent materials, in a designated solid hazardous waste container.
- Labeling: Clearly label all waste containers with "Hazardous Waste," the full chemical name "**Indocyanine Green**," and any other institutional or regulatory-required hazard information.

- **Storage:** Store sealed waste containers in a designated and secure area, away from incompatible materials, until collection by the institution's EHS or a licensed hazardous waste disposal contractor.
- **Empty Containers:** The original ICG vials should be triple-rinsed with a suitable solvent (e.g., water or DMSO). The first rinseate should be collected as hazardous liquid waste. Subsequent rinses may be permissible for drain disposal with copious amounts of water, but this is subject to institutional and local regulations.

Decontamination and Spill Response:

In the event of a spill, prompt and safe cleanup is necessary to minimize exposure and contamination.

Spill Cleanup Procedure:

- **Alert Personnel:** Immediately alert others in the vicinity of the spill.
- **Evacuate:** If the spill is large or in a poorly ventilated area, evacuate the immediate area.
- **Don PPE:** Before cleaning, don the appropriate PPE, including a respirator if ICG powder was spilled.
- **Containment:** For liquid spills, contain the spill using absorbent pads or other suitable materials, working from the outside in.
- **Cleanup:**
 - **Liquid Spills:** Absorb the spill with inert material (e.g., vermiculite, sand, or chemical absorbent pads).
 - **Solid Spills:** Carefully sweep or vacuum the spilled powder. Avoid creating dust. A HEPA-filtered vacuum is recommended.
- **Decontamination:** Decontaminate the spill area. A 10% bleach solution followed by a water rinse can be effective for many surfaces. However, for sensitive equipment, consult the manufacturer's guidelines.

- Disposal: Collect all cleanup materials (absorbent pads, contaminated PPE, etc.) in a sealed, labeled hazardous waste container for disposal.
- Reporting: Report the spill to your laboratory supervisor and EHS department, following institutional protocols.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. carlroth.com [carlroth.com]
- 2. accessdata.fda.gov [accessdata.fda.gov]
- To cite this document: BenchChem. [Essential Safety and Logistics for Handling Indocyanine Green (ICG)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1671883#personal-protective-equipment-for-handling-indocyanine-green]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com